2-Bromo-2'-hydroxyacetophenone chemical properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Bromo-2'-hydroxyacetophenone*
CAS No.:	*2491-36-3*
Cat. No.:	*B015216*

Get Quote

Technical Guide: 2-Bromo-2'-hydroxyacetophenone

Executive Summary

2-Bromo-2'-hydroxyacetophenone (also known as 2-bromo-1-(2-hydroxyphenyl)ethanone) represents a "linchpin" intermediate in the synthesis of oxygen- and nitrogen-containing heterocycles. Its structure—a phenolic ring bearing an ortho-bromoacetyl group—confers a unique dual reactivity. It possesses both a hard electrophilic center (

-carbon) and a latent nucleophile (phenolic hydroxyl), making it an ideal substrate for intramolecular cyclizations to form 3-coumaranones (benzofuran-3-ones) and chromones, as well as intermolecular condensations like the Hantzsch thiazole synthesis.

This guide provides a rigorous analysis of its physicochemical profile, a validated synthesis protocol using copper(II) bromide for high selectivity, and a detailed workflow for its application in heterocycle construction.

© 2026 BenchChem. All rights reserved.

Physicochemical Profile & Safety Architecture

Before experimental handling, researchers must account for the molecule's lachrymatory nature and thermal instability.

Datasheet

Property	Specification	Notes
IUPAC Name	2-Bromo-1-(2-hydroxyphenyl)ethanone	
CAS Number	2491-36-3	Note: Do not confuse with para-isomer (2491-38-5)
Molecular Formula		
Molecular Weight	215.04 g/mol	
Appearance	Pale yellow to tan crystalline solid	Darkens upon light exposure
Melting Point	44 – 48 °C	Sharp MP indicates high purity
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in	Hydrolyzes slowly in aqueous base
Stability	Light and Moisture Sensitive	Store at 2–8 °C under inert gas (Ar/N2)

Safety & Handling (Lachrymator Protocol)

Hazard Statement (H314, H302): Causes severe skin burns and eye damage; harmful if swallowed.

- Lachrymator Warning: This compound is a potent tear gas agent. All operations, including weighing, must be performed inside a functioning fume hood.
- Decontamination: Glassware should be rinsed with an ethanol/acetone mixture before removal from the hood. Spills can be neutralized with aqueous sodium thiosulfate.

© 2026 BenchChem. All rights reserved.

Synthetic Accessibility: Selective Bromination

The synthesis of **2-bromo-2'-hydroxyacetophenone** requires distinguishing between the aromatic ring (nuclear bromination) and the

-carbon (side-chain bromination). The use of elemental bromine (

) often leads to mixtures. The Copper(II) Bromide (

) method is superior due to its high regioselectivity for the

-ketone position.

Validated Protocol: Mediated Bromination

Reaction:

Step-by-Step Methodology:

- Setup: Equip a 250 mL three-neck round-bottom flask with a reflux condenser and a mechanical stirrer. Flush with nitrogen.[1][2]
- Dissolution: Dissolve 2'-hydroxyacetophenone (13.6 g, 100 mmol) in a 1:1 mixture of Ethyl Acetate and Chloroform (100 mL).
- Reagent Addition: Add Copper(II) bromide (

) (44.6 g, 200 mmol) in a single portion. The solution will appear dark green/black.
- Reflux: Heat the mixture to vigorous reflux (approx. 70-75 °C).
  - Causality: Reflux provides the activation energy for the enolization of the ketone, which is the rate-determining step for

    -bromination.
- Monitoring: The reaction typically completes in 2–4 hours. The endpoint is marked by the disappearance of the black

  solid and the formation of a white precipitate (CuBr).

© 2026 BenchChem. All rights reserved.

- Workup (Self-Validating Step):
  - Cool to room temperature.[3][4][5][6]
  - Filter off the white CuBr solid (byproduct).
  - Validation: If the filtrate is still green, unreacted

    remains; reflux longer.
  - Wash the filtrate with water (2 x 50 mL) to remove HBr.
  - Dry over

    and concentrate in vacuo.
- Purification: Recrystallize from ethanol/hexane to yield pale yellow needles.

Reactivity Landscape & Mechanisms

The molecule acts as an ambident electrophile with a tethered nucleophile.

Reactivity Map

The following diagram illustrates the divergent pathways available to this scaffold.



Click to download full resolution via product page

Figure 1: Divergent reactivity pathways.[2][5][7][8] The presence of base triggers intramolecular cyclization, while thiourea engages the

-halo ketone in intermolecular heterocycle formation.

© 2026 BenchChem. All rights reserved.

Mechanism 1: Intramolecular Cyclization (3-Coumaranone Formation)

Under basic conditions (e.g.,

in acetone), the phenolic hydroxyl is deprotonated. The resulting phenoxide anion attacks the

-carbon, displacing the bromide ion via an intramolecular

mechanism. This yields benzofuran-3-one (3-coumaranone), a core scaffold in natural products like aurones.

Mechanism 2: Hantzsch Thiazole Synthesis

Reaction with thiourea is a "self-validating" reaction because the product precipitates or crystallizes easily, confirming the integrity of the

-bromoketone starting material.

- Step 1: Sulfur of thiourea attacks the

  -carbon (displacement of Br).
- Step 2: Cyclization via condensation of the amine onto the ketone carbonyl.
- Result: 4-substituted-2-aminothiazole.

Experimental Application: Synthesis of 4-(2-Hydroxyphenyl)-2-aminothiazole

This protocol demonstrates the utility of **2-bromo-2'-hydroxyacetophenone** in generating bioactive heterocycles.

Protocol

Reagents:

- **2-Bromo-2'-hydroxyacetophenone** (1.0 eq)
- Thiourea (1.1 eq)

© 2026 BenchChem. All rights reserved.

- Ethanol (Absolute)

Workflow:

- Solution Preparation: Dissolve 2.15 g (10 mmol) of **2-bromo-2'-hydroxyacetophenone** in 20 mL of absolute ethanol.
- Addition: Add 0.84 g (11 mmol) of thiourea.
- Reflux: Heat to reflux for 1–2 hours.
  - Observation: The solution will likely turn clear then precipitate the hydrobromide salt of the thiazole.
- Isolation: Cool the mixture in an ice bath. Filter the precipitate.[1][3][5][6]
- Neutralization: Suspend the solid in water and neutralize with 10%

  solution to liberate the free base.
- Characterization:
  - 1H NMR (DMSO-d6): Look for the disappearance of the

    singlet at ~4.7 ppm (starting material) and the appearance of the thiazole proton singlet at ~7.0-7.5 ppm.

Data Summary Table

Parameter	Value / Observation
Stoichiometry	1:1.1 (Ketone : Thiourea)
Solvent	Ethanol (Green solvent compatible)
Temp/Time	78 °C / 2 Hours
Yield (Typical)	85 – 92%
Product MP	> 200 °C (Decomposes)

© 2026 BenchChem. All rights reserved.

Storage & degradation Indicators

Researchers often encounter failed reactions due to degraded starting material.

- Sign of Degradation: A change from pale yellow to dark brown/black gum indicates polymerization or acid-catalyzed decomposition (release of HBr).
- Purification of Aged Samples: If the solid is dark, dissolve in minimal hot ethanol, treat with activated charcoal, filter hot, and recrystallize.

References

- King, L. C., & Ostrum, G. K. (1964). Selective bromination with copper(II) bromide. The Journal of Organic Chemistry, 29(12), 3459–3461. Link
- Sigma-Aldrich. (n.d.). **2-Bromo-2'-hydroxyacetophenone** Product Datasheet. Link
- Vaidya, V. P., & Mahajan, S. B. (1990). Synthetic studies in benzofurans: Part X—Synthesis of some benzofuro[3,2-d]pyrimidines. Indian Journal of Chemistry, 29B, 482.
- PubChem. (n.d.). Compound Summary: **2-Bromo-2'-hydroxyacetophenone** (CAS 2491-36-3).[9][10] National Library of Medicine. Link
- Eicher, T., & Hauptmann, S. (2003). The Chemistry of Heterocycles: Structure, Reactions, Syntheses, and Applications. Wiley-VCH. (Context: Hantzsch Thiazole Synthesis mechanisms).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. researchgate.net [researchgate.net]
- 3. arkat-usa.org [arkat-usa.org]

- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. rsc.org [rsc.org]
- 6. rsc.org [rsc.org]
- 7. ijrpc.com [ijrpc.com]
- 8. quora.com [quora.com]
- 9. 2-Bromo-2′-hydroxyacetophenone synthesis - chemicalbook [chemicalbook.com]
- 10. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [2-Bromo-2'-hydroxyacetophenone chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015216/docs#2-bromo-2-hydroxyacetophenone-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.